Technical Guide: 3-Chloro-5-fluoroaniline – Sourcing, Purity, and Quality Assurance

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Compound of Interest	
Compound Name:	*3-Chloro-5-fluoroaniline*
CAS No.:	*4863-91-6*
Cat. No.:	*B1302006*

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Executive Summary

3-Chloro-5-fluoroaniline (CAS 4863-91-6) is a high-value "meta-meta" disubstituted aniline intermediate. Unlike its more common ortho/para isomers (e.g., 3-chloro-4-fluoroaniline), the 3,5-substitution pattern offers unique metabolic stability by blocking the metabolically vulnerable para position while modulating lipophilicity via the fluorine atom. This makes it a critical scaffold for kinase inhibitors and agrochemicals.

However, this specific substitution pattern presents significant supply chain risks. The synthesis of 3,5-disubstituted benzenes often requires indirect routes (e.g., Curtius rearrangement or desymmetrization), leading to higher costs and the presence of difficult-to-separate regioisomers. This guide outlines the sourcing landscape, defines critical purity grades, and establishes a self-validating Quality Control (QC) protocol.

Part 1: Chemical Profile & Criticality

Before sourcing, it is imperative to distinguish this specific isomer from its cheaper, more abundant analogs.

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Feature	Specification	Technical Note
Chemical Name	3-Chloro-5-fluoroaniline	"Meta-meta" substitution pattern.
CAS Number	4863-91-6	CRITICAL: Do not confuse with 3-chloro-4-fluoroaniline (CAS 367-21-5).
Molecular Weight	145.56 g/mol	Identical to isomers; MS alone cannot distinguish.
Appearance	Clear yellow to brown liquid/oil	Darkens rapidly upon oxidation.
Boiling Point	~226 °C	High boiling point makes distillation difficult for trace impurity removal.

The "Scaffold Hunter" Insight: In drug design, the 3,5-disubstitution pattern is often used to probe the hydrophobic pocket of enzymes without introducing steric clashes associated with ortho substituents. The fluorine at position 5 withdraws electrons, lowering the pKa of the aniline nitrogen, which can significantly alter the nucleophilicity in subsequent cross-coupling reactions (e.g., Buchwald-Hartwig).

Part 2: Purity Grades & Impurity Profiling

Commercial purity typically falls into two categories. Understanding the difference is vital for downstream success.

Technical/Reagent Grade (97%)

- Use Case: Early-stage SAR (Structure-Activity Relationship) exploration, pilot reactions.
- Risk: Contains up to 3% impurities, primarily regioisomers (2-chloro-5-fluoroaniline) and de-halogenated byproducts (3-chloroaniline or 3-fluoroaniline).
- Impact: In palladium-catalyzed couplings, the isomeric impurities can competitively bind to the catalyst, lowering yields or producing inseparable isomeric byproducts.

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Synthesis/Pharma Grade (>99%)[1]

- Use Case: GMP manufacturing, GLP toxicology batches, late-stage process development.
- Specification: Validated by quantitative NMR (qNMR) or GC-FID with isomer-specific resolution.
- Stability: Often packaged under argon/nitrogen to prevent oxidative polymerization (browning).

The "Regioisomer Trap"

Because 3,5-disubstituted benzenes are thermodynamically less favored than 2,4- or 3,4-isomers during electrophilic aromatic substitution, trace amounts of these isomers are the most persistent impurities. Standard C18 HPLC often fails to resolve **3-chloro-5-fluoroaniline** from 3-chloro-4-fluoroaniline.

Part 3: Sourcing Strategy

Do not treat all vendors equally. The supply chain is tiered based on traceability and documentation.

Tier 1: Validated Global Distributors (High Reliability)

- Vendors: Sigma-Aldrich (Merck), Thermo Scientific (Alfa Aesar), TCI Chemicals.
- Pros: Full CoA (Certificate of Analysis), reliable supply chain transparency, standardized packaging.
- Cons: Higher unit cost (

  $).
- Best For: Reference standards, GMP starting materials.

Tier 2: Specialist Building Block Suppliers (High Variety)

- Vendors: Combi-Blocks, Enamine, Fluorochem, Ossila.

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- Pros: Often synthesize in-house or have exclusive contract manufacturers; significantly lower cost (

) for 10g–100g quantities.

- Cons: Batch-to-batch variability can be higher; CoA may rely on GC purity without detailed isomer analysis.

- Best For: Medicinal chemistry campaigns (grams to kilos).

Tier 3: Bulk Aggregators (Cost Leaders)

- Vendors: Various listings on Molbase/ChemicalBook.

- Pros: Lowest price ($).

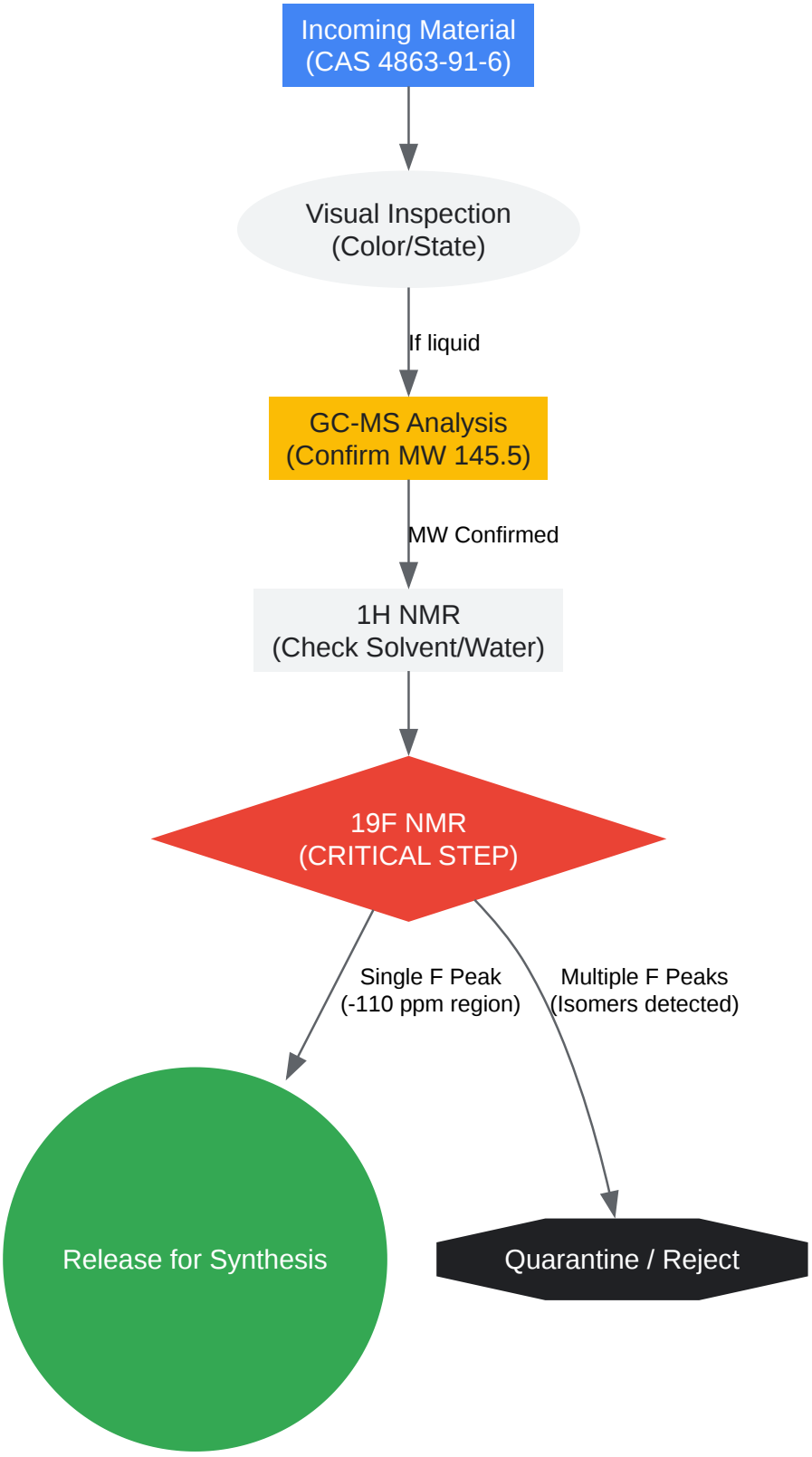
- Cons: High risk of "bait and switch" (shipping the 3,4-isomer instead of 3,5). Mandatory internal re-validation required.

Part 4: Quality Control (QC) Protocols

As a Senior Scientist, you must assume the material is suspect until proven otherwise. The following workflow uses 19F NMR as the primary discriminator, as it offers superior resolution for fluoro-isomers compared to 1H NMR.

QC Decision Matrix

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Caption: Analytical workflow prioritizing 19F NMR for isomer detection.

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Detailed Protocol: The "Isomer Check"

Objective: Detect >0.5% regioisomeric contamination.

- Sample Prep: Dissolve 20 mg of sample in 0.6 mL CDCl3.
- 1H NMR:
  - Observe the aromatic region (6.0 – 7.0 ppm).
  - Expected: A triplet (t) and two doublets (d) or a multiplet pattern characteristic of meta-meta substitution.
  - Warning: Broad peaks may indicate oxidation (aniline black formation).
- 19F NMR (The Gold Standard):
  - Run a non-decoupled 19F scan.
  - **3-Chloro-5-fluoroaniline** typically shows a distinct singlet or triplet (if H-coupled) around -110 to -115 ppm (shift varies slightly by solvent).
  - 3-Chloro-4-fluoroaniline (common impurity) will appear significantly shifted (typically -120 to -130 ppm due to the ortho shielding effect of the amine).
  - Action: If a secondary peak >1% integral is found, reject the batch for sensitive applications.

Part 5: Handling & Storage[2][3]

Anilines are notorious for oxidation. **3-Chloro-5-fluoroaniline** is a liquid at room temperature (or low-melting solid), making it prone to air oxidation.

- Storage: Store at 2–8°C under an inert atmosphere (Argon preferred over Nitrogen due to density).
- Container: Amber glass vials with Teflon-lined caps. Avoid storing in plastics for long periods as anilines can leach plasticizers.

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- Safety:
  - H302+H312+H332: Harmful if swallowed, in contact with skin, or inhaled.[1]
  - H319: Causes serious eye irritation.[1]
  - PPE:[2] Double nitrile gloves are recommended. Anilines penetrate skin rapidly and can cause methemoglobinemia.

References

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